IUPAC name for 3-(Chloromethyl)phenol

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Compound of Interest	
Compound Name:	*3-(Chloromethyl)phenol*
CAS No.:	*60760-06-7*
Cat. No.:	*B1265942*

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<Technical Guide

A Comprehensive Technical Guide to **3-(Chloromethyl)phenol**: Synthesis, Reactivity, and Applications in Chemical Research

Abstract

This technical guide provides an in-depth analysis of **3-(Chloromethyl)phenol**, a bifunctional organic compound of significant interest to researchers in synthetic chemistry and drug development. The document elucidates its nomenclature, physicochemical properties, and detailed synthesis protocols. Central to this guide is a thorough exploration of its unique reactivity, stemming from the interplay between the phenolic hydroxyl group and the benzylic chloride. We discuss key mechanistic pathways, applications as a versatile building block, and standard analytical techniques for its characterization. Furthermore, this guide emphasizes critical safety and handling protocols, providing a comprehensive resource for its effective and responsible use in a laboratory setting.

Nomenclature and Chemical Identifiers

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The unambiguous identification of a chemical entity is paramount for scientific discourse and reproducibility. The compound is systematically named according to IUPAC nomenclature, complemented by other common identifiers.

- IUPAC Name: **3-(chloromethyl)phenol**[1][2][3]
- Common Synonyms: m-Hydroxybenzyl chloride, 3-Hydroxybenzyl chloride[2][4]
- CAS Number: 60760-06-7[1][2][4]
- Molecular Formula: C_7H_7ClO[1][2][5]
- Molecular Weight: 142.58 g/mol [1][2][4]
- InChI Key: ZFIKJVXBLFGISQ-UHFFFAOYSA-N[1][2][6]
- Canonical SMILES: C1=CC(=CC(=C1)O)CCl[1][2]

The structure consists of a phenol ring where the chloromethyl group ($-CH_2Cl$) is substituted at the meta-position (carbon 3) relative to the hydroxyl group (-OH). This specific arrangement dictates its distinct reactivity compared to its ortho and para isomers[1].

Physicochemical Properties

Understanding the physical properties of **3-(Chloromethyl)phenol** is essential for its handling, storage, and application in reaction design.

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Property	Value	Source
Physical Form	Light brown to brown solid or semi-solid	[5][7]
Boiling Point	105-110 °C at 0.1 Torr	[5][8]
Density (Predicted)	1.233 ± 0.06 g/cm³	[5][8]
pKa (Predicted)	9.61 ± 0.10	[5][8]
Solubility	Sparingly soluble in DMSO and slightly soluble in Acetonitrile.	[5][8]
Storage Conditions	Store in a freezer (-20°C) under an inert atmosphere.	[5][6][9]

Synthesis and Purification

The synthesis of **3-(Chloromethyl)phenol** can be approached through several routes. The choice of method often depends on the availability of starting materials, scale, and safety considerations. A prevalent laboratory-scale method involves the conversion of the corresponding benzyl alcohol.

Synthesis from 3-Hydroxybenzyl Alcohol

A reliable method for synthesizing benzylic chlorides is the reaction of the corresponding alcohol with a chlorinating agent, such as thionyl chloride ($SOCl_2$), often with a catalytic amount of N,N-dimethylformamide (DMF).

- Reaction Setup: To a stirring solution of 3-hydroxybenzyl alcohol (1.0 eq) in anhydrous dichloromethane (CH_2Cl_2) in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (N_2 or Ar), add a catalytic amount of N,N-dimethylformamide (e.g., 0.02 eq).

- Cooling: Cool the reaction mixture to 0°C using an ice bath.

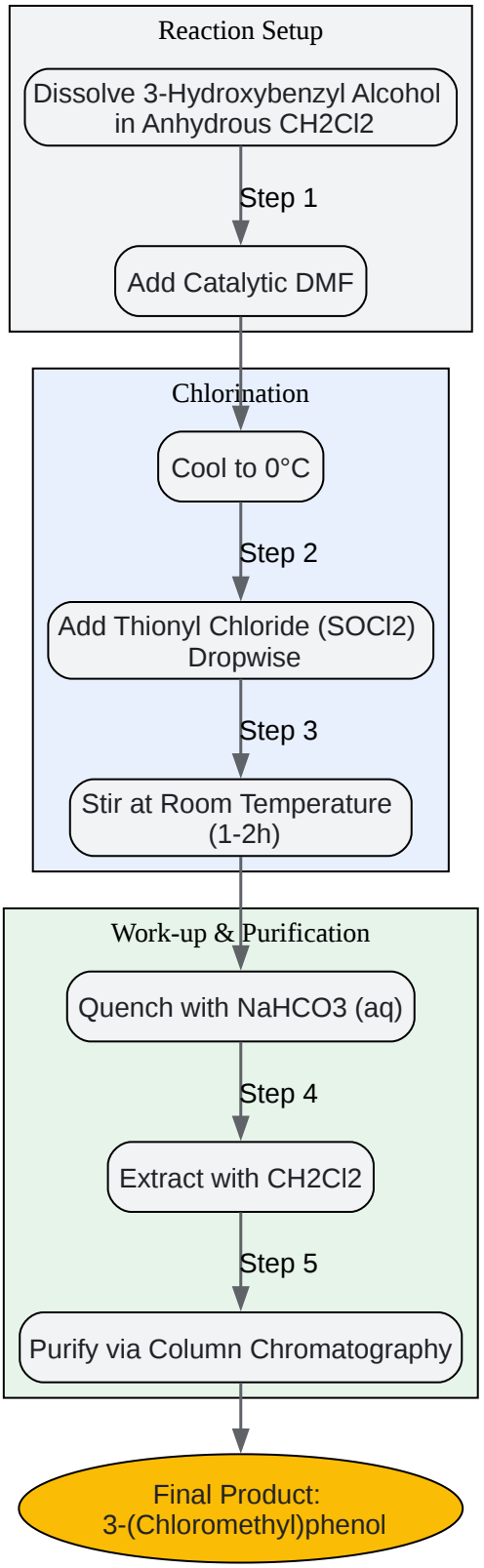
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- Addition of Reagent: Add thionyl chloride ($SOCl_2$) (1.2 eq) dropwise to the cooled solution over 15-20 minutes. Control the addition rate to maintain the temperature below 5°C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Carefully pour the reaction mixture into a beaker containing saturated sodium bicarbonate ($NaHCO_3$) solution to quench the excess thionyl chloride. Extract the aqueous layer with dichloromethane (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure. The crude product can be further purified by silica gel column chromatography.

Causality and Insights: The use of DMF as a catalyst is crucial. It reacts with thionyl chloride to form the Vilsmeier reagent ($[CHCl=N(CH_3)_2]Cl$), which is a more potent electrophile than $SOCl_2$ itself, facilitating a more efficient conversion of the alcohol to the chloride. The aqueous work-up is necessary to neutralize the acidic byproducts (HCl and SO_2) and remove water-soluble impurities.

Diagram: Synthesis Workflow

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Caption: Workflow for the synthesis of **3-(Chloromethyl)phenol** from 3-hydroxybenzyl alcohol.

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Chemical Reactivity and Mechanistic Pathways

The utility of **3-(Chloromethyl)phenol** as a synthetic intermediate is derived from its two distinct reactive sites: the benzylic chloride and the phenolic hydroxyl group. This dual functionality allows for sequential or orthogonal chemical modifications.

Reactions at the Chloromethyl Group

The chloromethyl group is an excellent electrophilic site, highly susceptible to nucleophilic substitution (S_n) reactions. The benzylic position of the carbon stabilizes the transition state, facilitating the displacement of the chloride leaving group.

- Nucleophilic Substitution: It readily reacts with a wide range of nucleophiles (e.g., amines, alkoxides, thiolates, cyanides) to form new carbon-heteroatom or carbon-carbon bonds. This is a cornerstone of its application as a building block. For example, hydrolysis with water or hydroxide yields 3-(hydroxymethyl)phenol.[10]

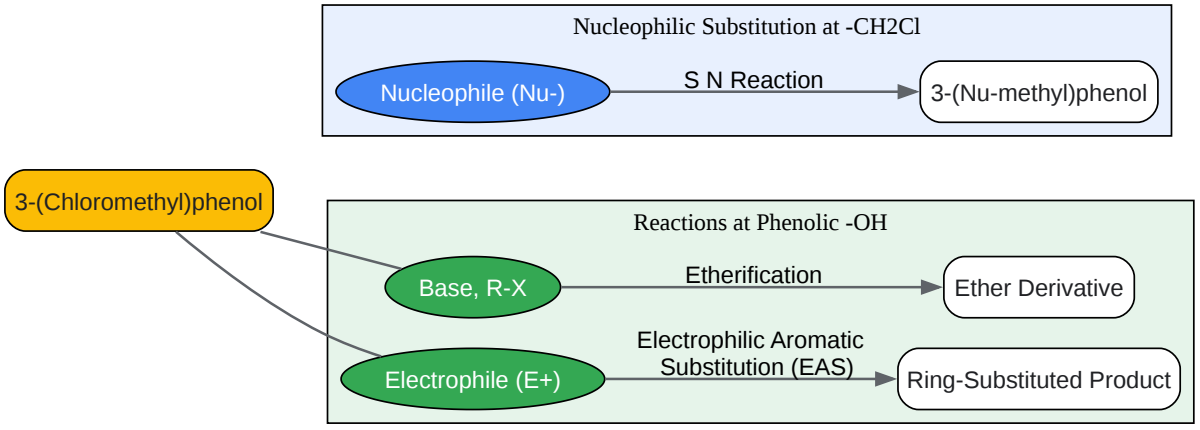
Reactions at the Phenolic Hydroxyl Group

The hydroxyl group is weakly acidic and can be deprotonated by a suitable base to form a phenoxide ion. This phenoxide is a potent nucleophile.

- Williamson Ether Synthesis: The phenoxide can react with alkyl halides to form ethers.
- Esterification: The hydroxyl group can be acylated using acid chlorides or anhydrides to form esters.
- Electrophilic Aromatic Substitution: The -OH group is a strong activating, ortho-, para-directing group for electrophilic aromatic substitution.[10] This means that further substitution on the aromatic ring (e.g., nitration, halogenation) will be directed primarily to positions 2, 4, and 6.[10]

Diagram: Key Reaction Pathways

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Caption: Dual reactivity of **3-(Chloromethyl)phenol**.

Applications in Medicinal Chemistry and Drug Development

The presence of chlorine is a common feature in many pharmaceuticals, influencing factors like lipophilicity, metabolic stability, and binding affinity.[11] **3-(Chloromethyl)phenol** is a valuable precursor in this domain due to its capacity to introduce a functionalized phenol ring system into larger, more complex molecules.

- Scaffold for Synthesis: It serves as a key intermediate for synthesizing a diverse range of compounds for biological screening.[1][10] Its reactive handles allow for the systematic modification of structures to explore structure-activity relationships (SAR).
- Precursor to Bioactive Molecules: The compound is a building block for pharmaceuticals and agrochemicals.[1] While specific blockbuster drugs directly derived from it are not prominently cited, its structural motif is relevant in the synthesis of compounds targeting various biological pathways, including enzyme inhibition and receptor binding.[1]

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Analytical Characterization

Confirming the identity and purity of synthesized **3-(Chloromethyl)phenol** is critical. A combination of spectroscopic methods is typically employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals: a singlet for the benzylic methylene protons (-CH_2) around 4.5-4.7 ppm, a multiplet for the four aromatic protons between 6.7-7.3 ppm, and a broad singlet for the phenolic proton (-OH) which can vary in chemical shift depending on concentration and solvent.

- ^{13}C NMR: The carbon NMR spectrum should display seven distinct signals: one for the benzylic carbon (~45-46 ppm) and six for the aromatic carbons, including the carbon bearing the hydroxyl group at a downfield shift (~155-157 ppm).

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups:

- A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching of the phenolic group.

- C-H stretching vibrations for the aromatic and methylene groups just above 3000 cm^{-1} and just below 3000 cm^{-1}, respectively.

- C=C stretching absorptions in the 1450-1600 cm^{-1} region, characteristic of the aromatic ring.

- A C-Cl stretching absorption typically found in the 600-800 cm^{-1} region.

Safety, Handling, and Toxicology

3-(Chloromethyl)phenol is a hazardous chemical and must be handled with appropriate precautions in a well-ventilated fume hood.

- GHS Hazard Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H315 (Causes skin irritation).[2][3]

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- Signal Word: Danger[3][6]
- Pictograms: Corrosive (GHS05), Irritant/Harmful (GHS07).[2][6]
- Toxicity: The chloromethyl group is associated with potential mutagenic and carcinogenic properties.[1] The compound can cause respiratory irritation and potential genotoxicity.[1]

Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Handling: Avoid inhalation of dust or vapors. Prevent contact with skin and eyes. Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

3-(Chloromethyl)phenol is a highly versatile and reactive intermediate with significant value in organic synthesis, particularly for the construction of novel molecules in pharmaceutical and materials science research. Its bifunctional nature allows for a wide range of chemical transformations. However, its utility is matched by its hazardous properties, mandating that all handling and experimental procedures be conducted with strict adherence to safety protocols. This guide serves as a foundational resource for researchers to harness the synthetic potential of this compound safely and effectively.

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